

Application Notes and Protocols for ML-180

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Compound of Interest

Compound Name: ML-180

Cat. No.: B15604804

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **ML-180**, a potent inverse agonist of the orphan nuclear receptor Liver Receptor Homolog-1 (LRH-1). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Introduction to ML-180

ML-180 (also known as SR1848) is a selective inhibitor of LRH-1 (NR5A2) with an IC_{50} of 3.7 μ M.^{[1][2]} It demonstrates significantly less activity towards the related steroidogenic factor-1 (SF-1; NR5A1). By repressing LRH-1 activity, **ML-180** has been shown to inhibit the expression of downstream target genes involved in cell proliferation, such as cyclin D1 and cyclin E1, and steroidogenesis, including CYP19 (Aromatase), GATA3, and GATA4.^[1] This inhibitory action makes **ML-180** a valuable tool for studying LRH-1 dependent signaling pathways and a potential therapeutic agent in LRH-1-driven cancers.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **ML-180**.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₅ ClN ₄ O ₂	[3]
Molecular Weight	388.89 g/mol	[3]
Appearance	White to off-white solid	[2]
Purity	≥98%	
IC ₅₀ (LRH-1)	3.7 μM	[1][2]
Solubility in DMSO	≥ 11 mg/mL (≥ 28.28 mM)	[2]

Dissolution Protocols

ML-180 is sparingly soluble in aqueous solutions and requires an organic solvent for the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent.

Materials Required

- **ML-180** powder
- Anhydrous, sterile-filtered DMSO (cell culture grade)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

Protocol for Preparing a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML-180** in DMSO.

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination, especially if the solution will be used in cell culture.
- **Weighing **ML-180**:** Accurately weigh the desired amount of **ML-180** powder. To prepare 1 mL of a 10 mM stock solution, you will need 3.89 mg of **ML-180** (Molecular Weight: 388.89 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **ML-180** powder. For a 10 mM stock, add 1 mL of DMSO for every 3.89 mg of **ML-180**.
- **Dissolution:**
 - **Vortexing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - **Warming (Optional):** If the compound does not fully dissolve, warm the solution to 37°C for 5-10 minutes. Intermittently vortex the solution during warming.
 - **Sonication (Optional):** As an alternative or in addition to warming, sonicate the solution in a water bath for 5-10 minutes.[\[2\]](#) This can help to break up any remaining solid particles.
- **Visual Inspection:** After dissolution, visually inspect the solution to ensure it is clear and free of any precipitate.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles. Store as recommended in Section 4.

Protocol for Preparing Working Solutions

For cell-based assays, the concentrated DMSO stock solution must be further diluted in an aqueous medium (e.g., cell culture medium).

- **Calculate Dilution:** Determine the volume of the DMSO stock solution required to achieve the desired final concentration in your experimental medium.
- **Serial Dilution (Recommended):** To avoid precipitation of the compound, perform serial dilutions. First, dilute the DMSO stock solution in a small volume of the aqueous medium before adding it to the final volume.

- **Final Dilution:** Add the diluted **ML-180** solution to the final volume of the experimental medium and mix gently but thoroughly.
- **DMSO Concentration Control:** Ensure the final concentration of DMSO in the experimental medium is non-toxic to the cells (typically $\leq 0.5\%$). Prepare a vehicle control with the same final concentration of DMSO to account for any solvent effects.

Storage and Stability

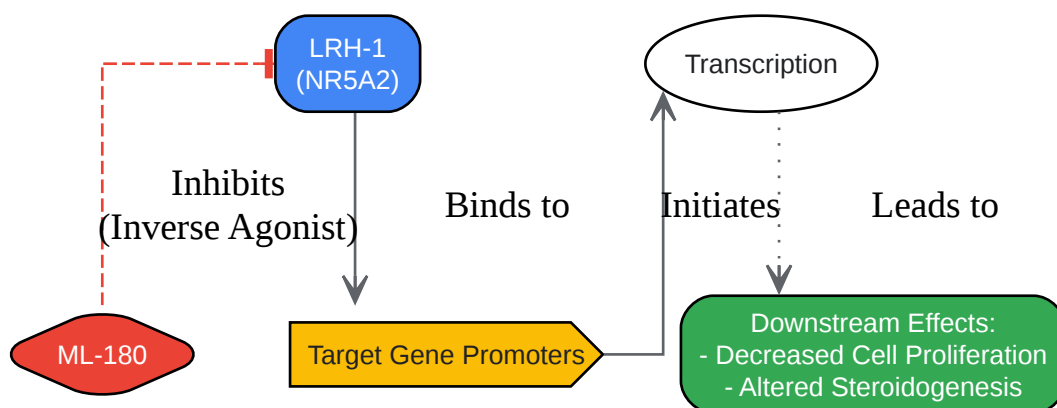
Proper storage of **ML-180**, both in solid form and in solution, is critical to maintain its chemical stability and biological activity.

Form	Storage Temperature	Duration	Notes	Reference
Solid Powder	-20°C	Up to 3 years	Store desiccated.	[2]
4°C	Short-term			
DMSO Stock Solution	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.	[2]
-20°C	Up to 6 months	[1]		

Note: Solutions of **ML-180** in DMSO should be protected from light.

Visualizations

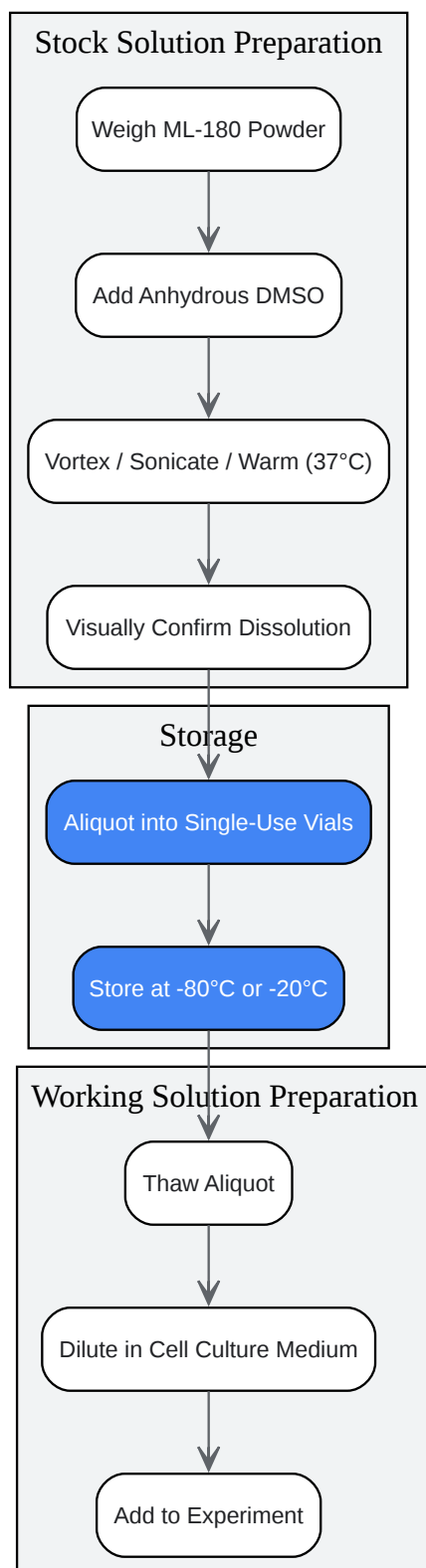
ML-180 Mechanism of Action: Inhibition of LHRH-1 Signaling Pathway



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Caption: **ML-180** acts as an inverse agonist of LRH-1 in the nucleus, inhibiting its transcriptional activity.

Experimental Workflow for ML-180 Solution Preparation and Use



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Caption: Workflow for preparing and storing **ML-180** solutions for experimental use.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ML-180 | TargetMol [targetmol.com]
- 3. ML-180 - MedChem Express [bioscience.co.uk]
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